

Nms-E973 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Nms-E973

Cat. No.: B609608

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NMS-E973 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with detailed information and guidance on the solubility, handling, and experimental use of **NMS-E973**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **NMS-E973**?

A1: The recommended solvent for dissolving **NMS-E973** is dimethyl sulfoxide (DMSO).^{[1][2][3]} It is soluble in DMSO at concentrations as high as 90 mg/mL (198.05 mM).^[1] For long-term storage, it is advisable to prepare stock solutions in DMSO and store them at -20°C or -80°C.

Q2: What is the solubility of **NMS-E973** in other common laboratory solvents?

A2: **NMS-E973** is poorly soluble in aqueous solutions and some common organic solvents. It is reported to be insoluble in water and ethanol.^[1] For in vivo studies, specific formulations using co-solvents are necessary.

Q3: How should I prepare a stock solution of **NMS-E973**?

A3: To prepare a stock solution, dissolve **NMS-E973** powder in fresh, anhydrous DMSO to the desired concentration. For example, to prepare a 10 mM stock solution, you would dissolve 4.544 mg of **NMS-E973** in 1 mL of DMSO. It is crucial to use fresh DMSO, as moisture can reduce the solubility of the compound.^[1]

Q4: How should I store **NMS-E973** solutions?

A4: **NMS-E973** powder can be stored at -20°C for up to two years.^[4] Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -20°C for one month or at -80°C for up to six months.^[4]^[5]

Q5: I am observing precipitation in my **NMS-E973** stock solution. What should I do?

A5: Precipitation can occur if the solvent has absorbed moisture or if the storage temperature has fluctuated. Ensure you are using fresh, anhydrous DMSO.^[1] If precipitation is observed, gentle warming and/or sonication can be used to help redissolve the compound.^[5] If the issue persists, preparing a fresh stock solution is recommended.

Solubility Data

The following table summarizes the solubility of **NMS-E973** in various solvents.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
DMSO	90	198.05	^[1]
DMSO	40	88.02	^[2]
DMF	30	66.02	^[2]
Ethanol	30	66.02	^[2]
Ethanol	Insoluble	Insoluble	^[1]
Water	Insoluble	Insoluble	^[1]

Experimental Protocols

In Vitro Cell Proliferation Assay

This protocol outlines a general method for assessing the anti-proliferative activity of **NMS-E973** on cancer cell lines.

- **Cell Seeding:** Seed cancer cells in a 96-well plate at a density of 3,000-5,000 cells per well and allow them to adhere overnight.
- **Compound Preparation:** Prepare a serial dilution of the **NMS-E973** stock solution in the appropriate cell culture medium.
- **Treatment:** Remove the overnight culture medium from the cells and add the medium containing the various concentrations of **NMS-E973**. Include a vehicle control (e.g., 0.1% DMSO).
- **Incubation:** Incubate the plate for 72 hours at 37°C in a humidified atmosphere with 5% CO₂.
- **Viability Assessment:** Measure cell viability using a standard method such as MTT, MTS, or a CellTiter-Glo® assay.
- **Data Analysis:** Calculate the IC₅₀ value by plotting the percentage of cell viability against the log of the **NMS-E973** concentration and fitting the data to a sigmoidal dose-response curve.

Western Blot Analysis of Hsp90 Client Proteins

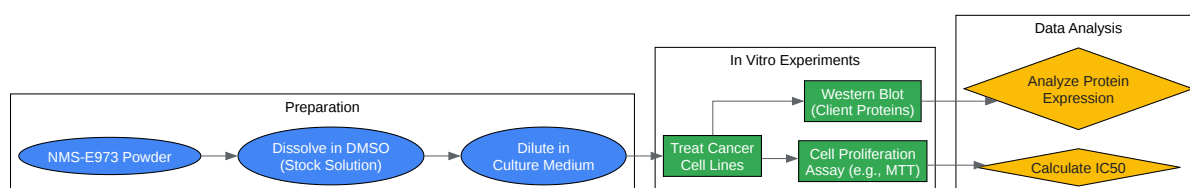
This protocol describes how to evaluate the effect of **NMS-E973** on the expression levels of Hsp90 client proteins.

- **Cell Treatment:** Treat cells with **NMS-E973** at the desired concentrations for a specified time (e.g., 24 hours).
- **Cell Lysis:** Harvest the cells and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of the lysates using a BCA or Bradford assay.
- **SDS-PAGE and Transfer:** Separate equal amounts of protein on an SDS-polyacrylamide gel and transfer the proteins to a PVDF or nitrocellulose membrane.
- **Immunoblotting:** Block the membrane and then incubate it with primary antibodies against Hsp90 client proteins (e.g., AKT, B-Raf, Flt3) and a loading control (e.g., β -actin, GAPDH).

- Detection: Incubate the membrane with the appropriate HRP-conjugated secondary antibody and visualize the protein bands using an enhanced chemiluminescence (ECL) detection system.

Visualizations

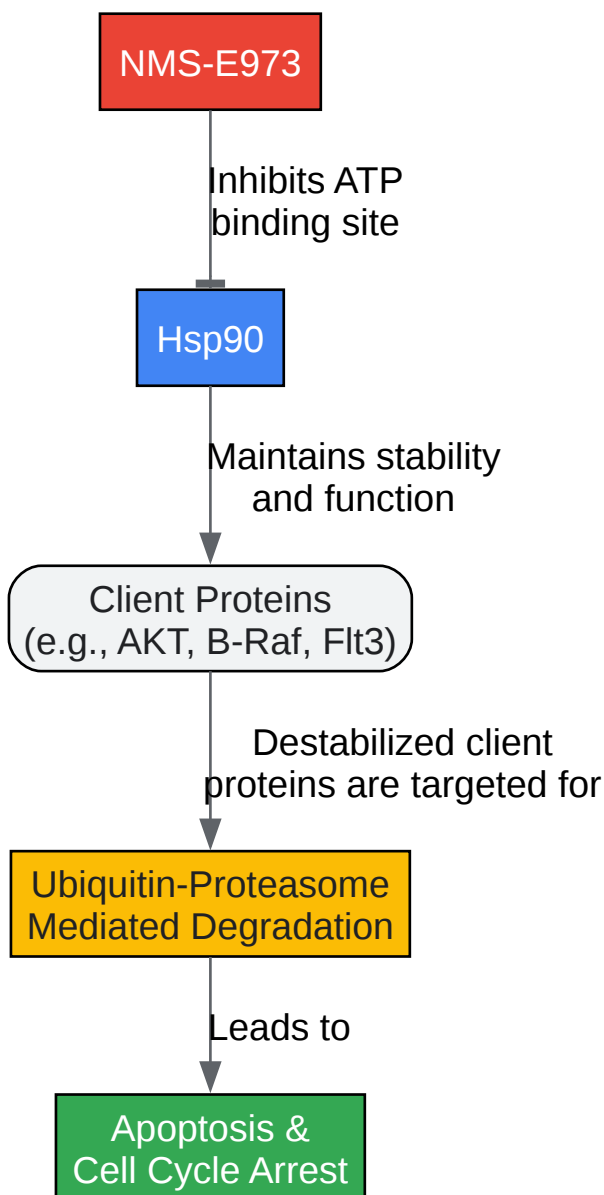
NMS-E973 Experimental Workflow



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Caption: A typical workflow for in vitro experiments using **NMS-E973**.

NMS-E973 Mechanism of Action - Hsp90 Inhibition



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Caption: The inhibitory effect of **NMS-E973** on the Hsp90 signaling pathway.

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